

Structure and IUPAC name of Benz(e)aceanthrylene.

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Benz(e)aceanthrylene*

CAS No.: *199-54-2*

Cat. No.: *B094657*

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An In-depth Technical Guide to the Structure and Nomenclature of **Benz(e)aceanthrylene**

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

Polycyclic aromatic hydrocarbons (PAHs) represent a vast class of compounds with significant implications in materials science, environmental toxicology, and medicinal chemistry. Among these, cyclopenta-fused PAHs are of particular interest due to their unique electronic properties and biological activities. This guide provides a detailed examination of **Benz(e)aceanthrylene**, a pentacyclic aromatic hydrocarbon. The core focus is a meticulous breakdown of its molecular architecture and the systematic derivation of its International Union of Pure and Applied Chemistry (IUPAC) name. We will explore the principles of fusion nomenclature, elucidate the structure of the parent heterocycle, and present key physicochemical data to offer a comprehensive resource for professionals in the chemical and biomedical sciences.

Introduction to Benz(e)aceanthrylene

Benz(e)aceanthrylene (CAS No: 199-54-2) is a non-alternant polycyclic aromatic hydrocarbon with the molecular formula $C_{20}H_{12}$.^[1] It belongs to a specific subgroup of PAHs known as cyclopenta-fused PAHs (CP-PAHs), which are characterized by the presence of a five-membered ring fused to a larger aromatic system. The presence of this non-hexagonal ring introduces distinct electronic and steric properties compared to their all-benzenoid counterparts, often leading to increased chemical reactivity and significant biological activity, including mutagenic and carcinogenic potential.^{[2][3]} Understanding the precise structure and nomenclature is paramount for unambiguous communication in research, regulatory documentation, and drug development.

Molecular Structure and Elucidation

The structure of **Benz(e)aceanthrylene** consists of five fused rings: four benzene rings and one cyclopentane ring, arranged in a compact, planar architecture. Its chemical formula is $C_{20}H_{12}$ and it has a molar mass of approximately 252.31 g/mol.^{[1][4]}

The definitive structure is presented below, with the standard IUPAC numbering scheme applied. This numbering is crucial for identifying substitution positions and for understanding the relationship between its structure and its chemical or biological properties.

Figure 1: 2D Chemical Structure of **Benz(e)aceanthrylene** (A 2D chemical structure diagram of **Benz(e)aceanthrylene** ($C_{20}H_{12}$), with atoms numbered according to IUPAC conventions, would be inserted here. The structure shows a central aceanthrylene core with a benzene ring fused to the 'e' face.)

The molecule's topology can be described by its SMILES notation:

C1=CC=C2C(=C1)C=C3C=CC4=C3C2=CC5=CC=CC=C45.^[1] This representation computationally encodes the connectivity of the atoms and bonds within the molecule.

IUPAC Nomenclature: A Systematic Derivation

The name "**Benz(e)aceanthrylene**" is derived using the principles of fusion nomenclature, a systematic method for naming polycyclic systems where one ring system is considered the parent and others are attached as prefixes.

Identifying the Parent Hydrocarbon: Aceanthrylene

The root of the name, "aceanthrylene," points to the parent tetracyclic hydrocarbon.

Aceanthrylene ($C_{16}H_{10}$) is itself a fused system, composed of an anthracene core fused with a cyclopentane ring.^{[5][6]} To correctly name the derivative, one must first understand the structure and standardized numbering of the parent.

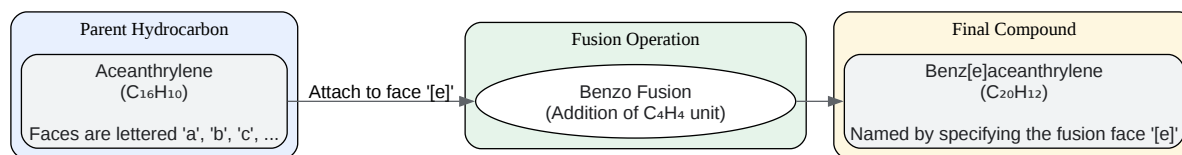
The IUPAC rules for numbering fused-ring systems prioritize orientation to place the maximum number of rings in a horizontal row and the greatest number of remaining rings in the upper right quadrant. Numbering begins on the carbon atom not involved in fusion in the most counter-clockwise position of the uppermost right-hand ring and proceeds clockwise.^[7]

The Principle of Fusion Nomenclature

Fusion nomenclature requires identifying the faces of the parent hydrocarbon. The peripheral sides (or faces) of the parent are lettered consecutively, starting with 'a' for the side between atoms 1 and 2, 'b' for the side between 2 and 3, and so on.

The prefix "Benzo-" indicates the fusion of a benzene ring. The letter in the brackets, [e], specifies the face of the parent hydrocarbon (Aceanthrylene) where this fusion occurs.

The diagram below, generated using Graphviz, illustrates this logical relationship, showing the Aceanthrylene parent with its faces lettered and the resulting structure after the benzo-fusion event.



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Caption: Logical workflow for the IUPAC fusion nomenclature of Benz[e]aceanthrylene.

By locating the 'e' face on the correctly numbered Aceanthrylene parent and fusing a benzene ring across it, the final structure of Benz[e]aceanthrylene is obtained. This systematic approach ensures that the name corresponds to only one unique chemical structure, a critical requirement in scientific and regulatory contexts. While a more complex, fully systematic name like pentacyclo[10.7.1.0^{2,7}.0^{9,20}.0^{13,18}]icosa-1(19),2,4,6,8,10,12(20),13,15,17-decaene exists, the fusion name is overwhelmingly preferred for its clarity and conciseness.^[1]

Physicochemical Properties

A summary of the key computed and experimental properties of **Benz(e)aceanthrylene** is provided below. These data are essential for experimental design, including solvent selection for analytical studies and toxicological assays.

Property	Value	Source
Molecular Formula	C ₂₀ H ₁₂	[1]
Molar Mass	252.31 g/mol	[4]
CAS Registry Number	199-54-2	[1][2]
Appearance	Off-white to tan powder (typical for related PAHs)	[8]
Melting Point	138 °C	[9]
logP (Octanol/Water)	5.630 (Crippen Calculated)	[4]
Water Solubility (log)	-7.74 (Calculated)	[4]
InChIKey	YPMKRLARTMANBR-UHFFFAOYSA-N	[1][4]

Scientific Context and Significance

Benz(e)aceanthrylene does not exist in isolation; it is part of a larger family of isomers and related PAHs that are subjects of intense research. For instance, its isomers Benz[j]aceanthrylene (CAS: 202-33-5) and Benz[l]aceanthrylene (CAS: 211-91-6) exhibit different toxicological profiles.^{[10][11][12]} Benz[j]aceanthrylene, in particular, has been identified in urban air particulate matter and is noted for its strong mutagenic and carcinogenic

effects, in some cases showing higher genotoxic potency than the benchmark PAH, Benzo[a]pyrene.[3]

The study of these molecules is driven by several factors:

- **Environmental Toxicology:** As products of incomplete combustion, PAHs are widespread environmental pollutants.[13] Understanding their structure is the first step in assessing their environmental fate, persistence, and risk to human health.[14]
- **Mechanism of Carcinogenesis:** Many PAHs are procarcinogens that require metabolic activation to exert their toxic effects.[2] The specific arrangement of fused rings, particularly the presence of "bay regions" or, in this case, a cyclopenta-ring, significantly influences their metabolic pathways and ultimate carcinogenicity.[15]
- **Materials Science:** The rigid, planar structures and delocalized π -electron systems of PAHs give them unique photophysical properties, such as strong fluorescence, making them of interest for applications in organic electronics and photonics.[13]

Conclusion

Benz(e)aceanthrylene is a structurally precise polycyclic aromatic hydrocarbon whose identity is unequivocally defined by its IUPAC name. This name is not arbitrary but is derived from a logical, rule-based system of fusion nomenclature built upon the parent structure of aceanthrylene. For researchers in drug development, toxicology, and materials science, a firm grasp of this nomenclature is essential for navigating the complex landscape of PAH chemistry. The detailed structural and physicochemical data provided herein serve as a foundational reference for future experimental and computational investigations into this significant class of molecules.

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- To cite this document: BenchChem. [Structure and IUPAC name of Benz(e)aceanthrylene.]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b094657/docs#structure-and-iupac-name-of-benz-e-aceanthrylene\]](https://www.benchchem.com/product/b094657/docs#structure-and-iupac-name-of-benz-e-aceanthrylene)

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